

# 2-Bromo-3-nitrothiophene CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-3-nitrothiophene

Cat. No.: B183354

[Get Quote](#)

## Technical Guide: 2-Bromo-3-nitrothiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **2-Bromo-3-nitrothiophene**, a key building block in synthetic and medicinal chemistry.

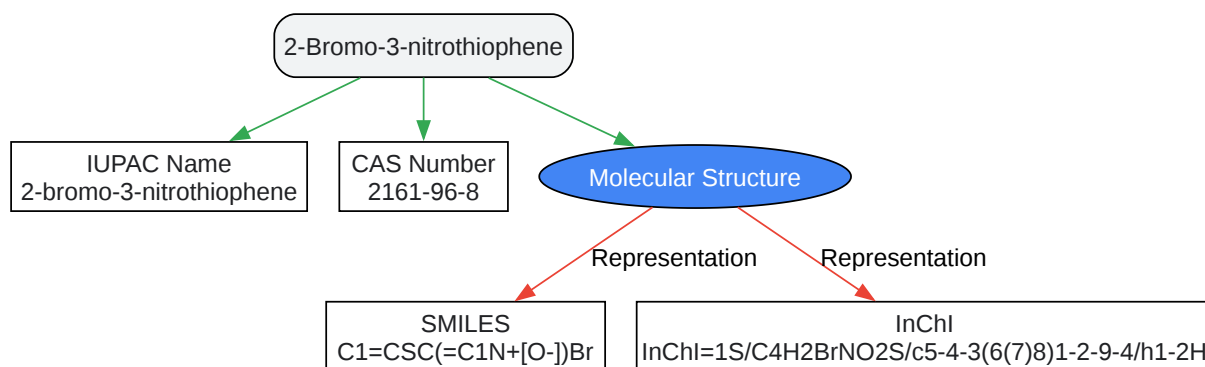
## Chemical Identity and Properties

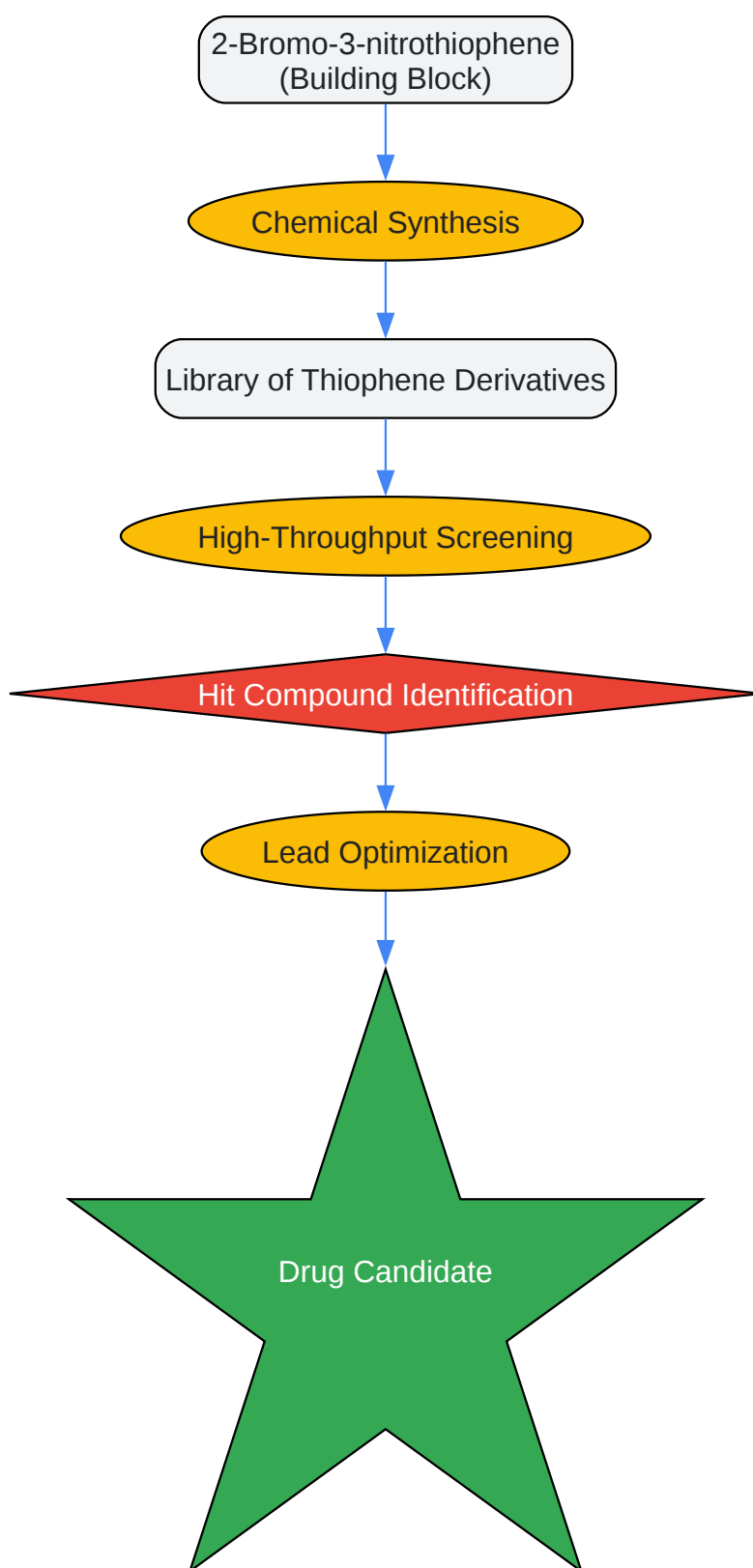
**2-Bromo-3-nitrothiophene** is a substituted thiophene ring carrying both a bromo and a nitro group. These functional groups make it a versatile reagent for further chemical modifications, particularly in the development of novel pharmaceutical compounds.

Property	Value	Source
CAS Number	2161-96-8	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	2-bromo-3-nitrothiophene	<a href="#">[1]</a>
Molecular Formula	C4H2BrNO2S	<a href="#">[1]</a>
Molecular Weight	208.04 g/mol	<a href="#">[1]</a>
Density	1.9±0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	236.8±20.0 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	97.0±21.8 °C	<a href="#">[2]</a>
SMILES	<chem>C1=CSC(=C1--INVALID-LINK-[O-])Br</chem>	<a href="#">[1]</a>
InChI	InChI=1S/C4H2BrNO2S/c5-4-3(6(7)8)1-2-9-4/h1-2H	<a href="#">[1]</a>

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the common name to its unique chemical identifiers and structural representations.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-3-nitrothiophene | C<sub>4</sub>H<sub>2</sub>BrNO<sub>2</sub>S | CID 1201489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-3-nitrothiophene | CAS#:2161-96-8 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [2-Bromo-3-nitrothiophene CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183354#2-bromo-3-nitrothiophene-cas-number-and-iupac-name]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

